

# Technical Guide: (3-Bromo-2-fluorophenyl)methanamine (CAS No. 261723-28-8)

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## Compound of Interest

**Compound Name:** (3-Bromo-2-fluorophenyl)methanamine

**Cat. No.:** B151453

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes publicly available information regarding **(3-Bromo-2-fluorophenyl)methanamine**. Detailed experimental protocols and extensive biological activity data are not readily available in the public domain and would require access to proprietary research or dedicated laboratory investigation.

## Core Chemical Identity

**(3-Bromo-2-fluorophenyl)methanamine** is a substituted benzylamine derivative. Its chemical structure incorporates a bromine and a fluorine atom on the phenyl ring, making it a potentially valuable building block in medicinal chemistry and materials science. The presence of halogen atoms can influence the compound's lipophilicity, metabolic stability, and binding interactions with biological targets.

Identifier	Value	Source
CAS Number	261723-28-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C7H7BrFN	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	204.04 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
MDL Number	MFCD13194194	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
SMILES	NCC1=CC=CC(Br)=C1F	<a href="#">[3]</a>

## Physicochemical Properties

Detailed physicochemical data for **(3-Bromo-2-fluorophenyl)methanamine** is limited in publicly accessible sources. The following information is based on supplier data sheets.

Property	Value	Source
Appearance	Powder	<a href="#">[7]</a>
Purity	Typically offered at ≥95% or 97%	<a href="#">[8]</a>
Storage Conditions	Sealed in a dry environment at 2-8°C	<a href="#">[3]</a>

Note: For research purposes, it is crucial to obtain a certificate of analysis (COA) from the supplier to confirm the purity and identity of the compound.

## Synthesis and Availability

**(3-Bromo-2-fluorophenyl)methanamine** is commercially available from various chemical suppliers as a research chemical.[\[2\]](#)[\[3\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) While specific, detailed synthesis protocols are not published in peer-reviewed literature, a plausible synthetic route can be inferred from related chemical transformations. A common approach would involve the reduction of the corresponding nitrile or the reductive amination of the corresponding aldehyde.

A related precursor, (3-bromo-2-fluorophenyl)methanol (CAS 261723-32-4), is also commercially available, suggesting its potential role in the synthesis of the target methanamine. [\[11\]](#)[\[12\]](#)

## Spectral Data

While several suppliers indicate the availability of spectral data such as NMR, HPLC, and LC-MS for **(3-Bromo-2-fluorophenyl)methanamine**, the actual spectra are not publicly available. [\[3\]](#)[\[4\]](#) Researchers are advised to request this data directly from the supplier. This information is critical for verifying the chemical structure and purity of the compound before its use in any experimental setting.

## Safety and Handling

A comprehensive Material Safety Data Sheet (MSDS) should be obtained from the supplier and reviewed before handling **(3-Bromo-2-fluorophenyl)methanamine**. [\[2\]](#)[\[13\]](#) Standard laboratory safety protocols, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat, should be strictly followed. The compound should be handled in a well-ventilated area or a fume hood.

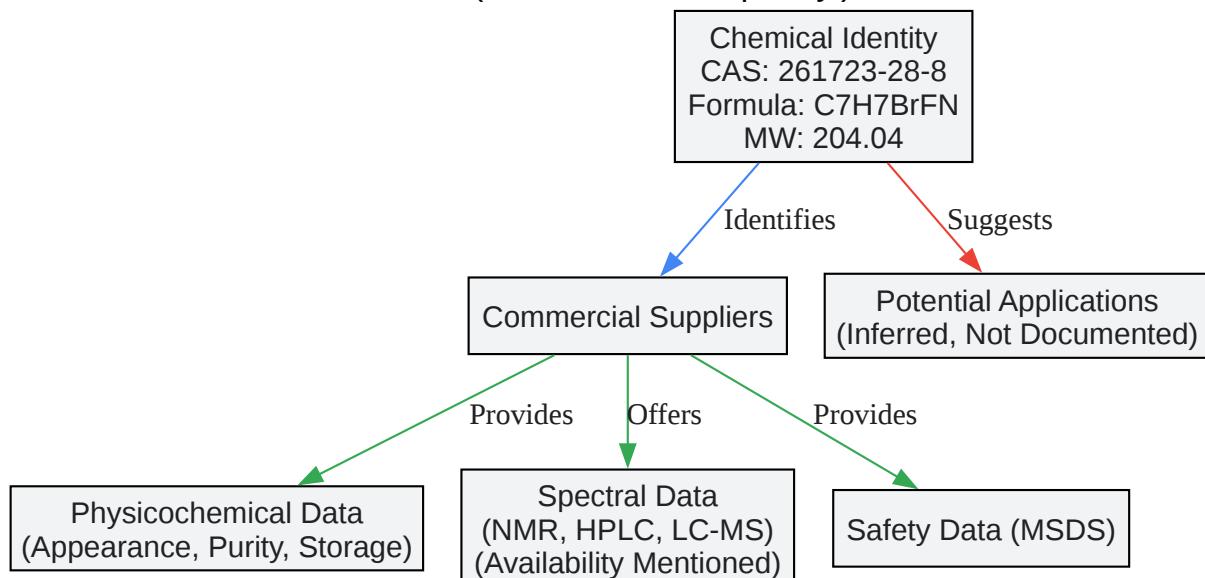
## Applications and Research Potential

As a halogenated benzylamine, **(3-Bromo-2-fluorophenyl)methanamine** holds potential as a key intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries. The specific substitution pattern may be of interest for structure-activity relationship (SAR) studies in drug discovery programs. However, no specific applications or biological activities have been documented in the reviewed public literature.

## Logical Relationship of Available Data

The following diagram illustrates the logical flow of information currently available for **(3-Bromo-2-fluorophenyl)methanamine**, which primarily revolves around its chemical identity and procurement from commercial suppliers.

## Information Flow for (3-Bromo-2-fluorophenyl)methanamine

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Caption: Logical flow of available data for the target compound.

## Conclusion

**(3-Bromo-2-fluorophenyl)methanamine** is a readily available chemical intermediate. While its basic chemical identity is well-established by suppliers, a significant gap exists in the public domain regarding detailed experimental protocols, comprehensive physicochemical characterization, and, most notably, its biological activity and potential applications in drug development or other scientific fields. Researchers interested in utilizing this compound will need to perform their own in-depth analyses to establish its properties and suitability for their specific research objectives.

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